

Comparative toxicity profile indisulam carboplatin versus other regimens

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Compound Focus: Indisulam

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Toxicity Profile of Indisulam and Carboplatin

The table below summarizes the key haematological dose-limiting toxicities (DLTs) and the recommended dosing regimen from the phase I clinical trial [1] [2] [3].

Feature	Summary
Major Dose-Limiting Toxicities (DLTs)	Thrombocytopenia (most significant), Neutropenia [1] [2] [3]
Other Notable Toxicity	Myelosuppression (bone marrow suppression) [4] [5] [6]
Recommended Phase II Dose	Indisulam: 500 mg/m ² ; Carboplatin: AUC 6 mg·min/mL (4-weekly cycle) [4] [1] [5]
Dose Escalation Schema	Indisulam tested at 350, 500, and 600 mg/m ² with Carboplatin AUC 5 or 6 mg·min/mL [1]

A 3-weekly schedule was not well-tolerated. A pharmacokinetic-pharmacodynamic (PK-PD) model showed a **34-65% risk of treatment delay** at cycle 2 due to myelosuppression. A 4-weekly schedule reduced this

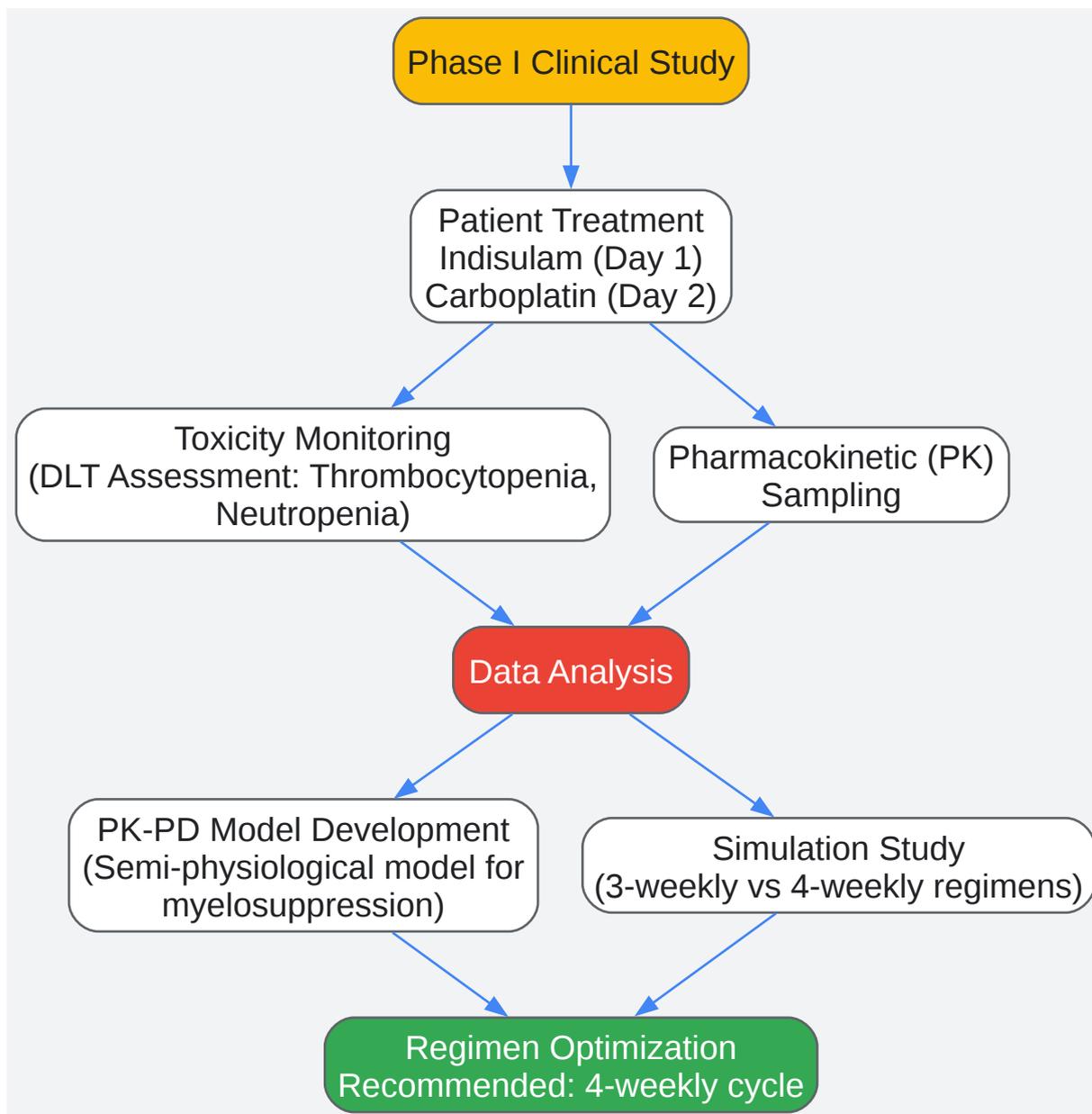
risk to a more acceptable 9-24%, supporting its recommendation despite a decrease in dose intensity [4] [5] [6].

Experimental Protocol for Toxicity Assessment

The data was generated from a phase I, dose-escalation study in patients with solid tumors [1] [3].

- **Patient Eligibility:** Adults with solid tumors refractory to standard therapy, Karnofsky performance status $\geq 70\%$, and adequate bone marrow, renal, and hepatic function [1] [3].
- **Treatment Schedule:** **Indisulam** was administered as a **1-hour intravenous infusion on Day 1**. Carboplatin was given as a **30-minute intravenous infusion on Day 2**, based on preclinical synergy data [1] [3].
- **Dose-Limiting Toxicity (DLT) Criteria:** Assessed in the first cycle using NCI Common Toxicity Criteria (CTC) version 2.0. DLTs were defined as [1] [3]:
 - Grade 4 thrombocytopenia
 - Grade 4 neutropenia lasting ≥ 7 days or grade 3 febrile neutropenia
 - Grade 3 or higher non-haematological toxicity (excluding untreated nausea/vomiting)
- **Pharmacokinetic (PK) Sampling:** Intensive blood sampling for both drugs was performed during cycle 1 to analyze drug exposure and its relationship to observed toxicities [4] [1].
- **Dose Escalation Design:** Used a standard 3+3 cohort design. The dose of **indisulam** was escalated (350, 500, 600 mg/m²) with a fixed target AUC of carboplatin. The carboplatin dose was reduced if **indisulam**-related DLTs were observed [1].

The following diagram illustrates the workflow of the clinical study and the subsequent PK-PD modeling that supported the regimen optimization.



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